

CAS number and synonyms for Disperse Red 153

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Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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An In-depth Technical Guide to **Disperse Red 153**

Introduction

Disperse Red 153 is a synthetic azo dye belonging to the benzothiazole class.^[1] It is characterized by its bright red hue and is primarily utilized in the dyeing of synthetic fibers.^[2] This technical guide provides a comprehensive overview of **Disperse Red 153**, including its chemical identifiers, physicochemical properties, applications, and a detailed experimental protocol for its synthesis.

Chemical Identifiers

- CAS Number: 78564-87-1^{[1][3][4][5][6]}
- Synonyms:
 - Red GS^{[1][3]}
 - c.i. 111370^{[1][3][5]}
 - Allilon Scarlet GS^{[1][3][5]}
 - Balicron Scarlet GS^{[1][3][5]}
 - Begacron Scarlet GS^{[1][3][5]}

- Disperse Red GS[5][6]
- Disperse Scarlet GS[5][6]
- Fabrisperse Red GPA[3]
- Kayalon Polyester Light Scarlet G-S[5][6]
- Light Scarlet GS 200[5][6]
- Lumacron Scarlet GS[3]
- Polycron Scarlet RLP[3]
- Sinowide Scarlet GS[3]
- Terasil Red 4GN[4][6]
- Propanenitrile, 3-[[4-[[5,6(or 6,7)-dichloro-2-benzothiazolyl]azo]phenyl]ethylamino]-[5][6]

Physicochemical Properties

Disperse Red 153 is a dark red powder.[1][2] It is soluble in acetone, dimethylformamide (DMF), and chloroform, producing a bright red solution.[1][2][3][7] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C18H15Cl2N5S	[1][3]
C19H17Cl2N5S	[4]	
Molar Mass	404.32 g/mol	[1][8]
418.34 g/mol	[4]	
Density	1.47 g/cm ³ (at 20°C)	[1][3][6]
Water Solubility	87 µg/L (at 20°C)	[1][3][6]
Vapor Pressure	0 Pa (at 20°C)	[1][3][6]
LogP	5.8 (at 20°C)	[1][3]

Applications

Disperse Red 153 is a medium-temperature dye primarily used for dyeing synthetic fabrics.[1][2][8] Its main applications include:

- **Textile Dyeing:** It is suitable for dyeing polyester, acetate fiber, and polyamide (nylon) fibers. [1][2][8] It is also effective for dyeing polyester superfine fibers and polyester/cotton blended fabrics.[3][7][8]
- **Dyeing Methods:** The dye is well-suited for high-temperature and high-pressure dyeing methods as well as hot melt dyeing processes.[1][2][8]
- **Other Uses:** **Disperse Red 153** can also be used as a colorant in plastics and cosmetics.[3][7][9]

Experimental Protocol: Synthesis of Disperse Red 153

The synthesis of **Disperse Red 153** is a two-stage process involving diazotization followed by a coupling reaction.[1]

Materials:

- 2-amino-5,6-dichlorobenzothiazole
- Sulfuric acid (H_2SO_4 , 98%)
- Sodium nitrite (NaNO_2) solution (60%)
- N-ethyl-N-cyanoethyl aniline
- Sulfamic acid
- Sodium hydroxide (NaOH) solution (30%)
- Water

Procedure:

Part 1: Diazotization

- Add 190g of 98% H_2SO_4 and 20.6g of 2-amino-5,6-dichlorobenzothiazole to a reaction flask.
[\[1\]](#)
- Stir and heat the mixture to 50°C to dissolve the solid.[\[1\]](#)
- Cool the solution to $30\text{--}40^\circ\text{C}$ and add 130g of water.[\[1\]](#)
- Continue to cool the mixture to -2°C .[\[1\]](#)
- Slowly add 6mL of 60% NaNO_2 solution dropwise, maintaining the temperature at 0°C .[\[1\]](#)
- Hold the reaction at 0°C for 2 hours to obtain the diazo liquid.[\[1\]](#)

Part 2: Coupling Reaction

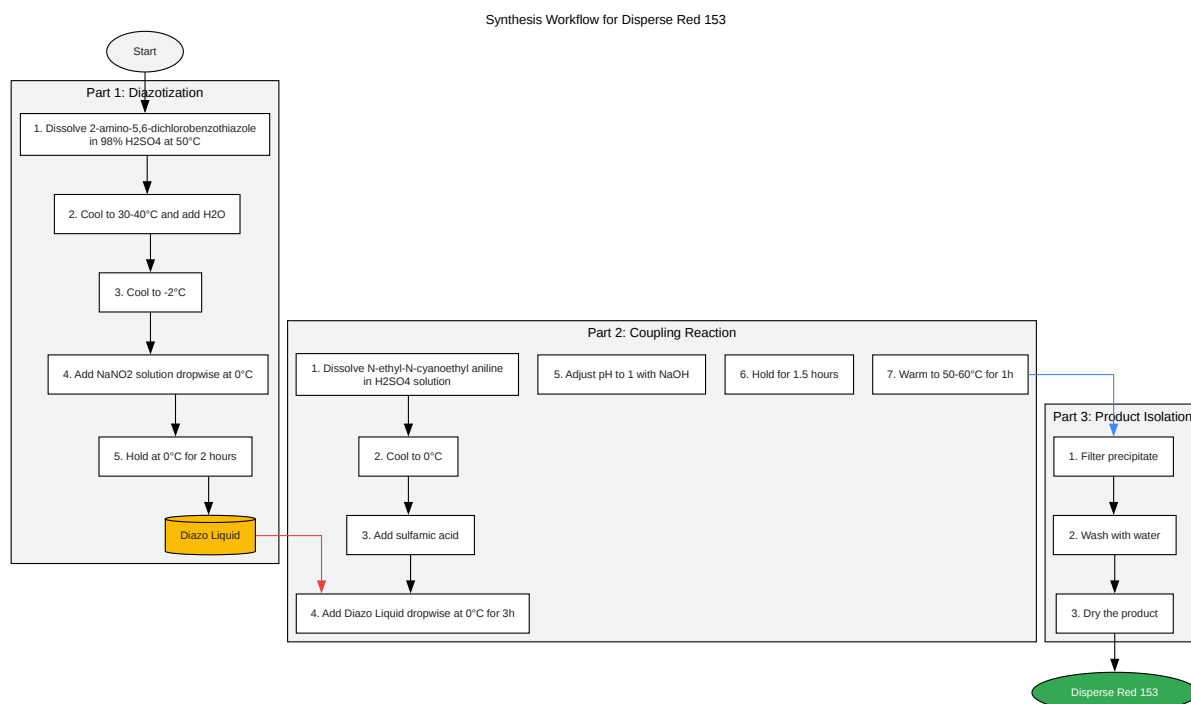
- In a separate coupling reaction flask, dissolve 18g of N-ethyl-N-cyanoethyl aniline in a solution of 100mL of water and 26g of 98% H_2SO_4 .[\[1\]](#)
- Cool the resulting solution to 0°C .[\[1\]](#)
- Add 5g of sulfamic acid.[\[1\]](#)

- Slowly add the diazo liquid dropwise to the coupling flask, maintaining the temperature at 0°C for 3 hours.[\[1\]](#)
- Adjust the pH of the solution to 1 using a 30% NaOH solution.[\[1\]](#)
- Maintain the reaction mixture at this temperature for 1.5 hours.[\[1\]](#)
- Warm the mixture to 50-60°C and hold for 1 hour.[\[1\]](#)

Part 3: Product Isolation

- Filter the resulting precipitate.[\[1\]](#)
- Wash the filtered solid with water.[\[1\]](#)
- Dry the product to obtain the final **Disperse Red 153**.[\[1\]](#)

Visualizations



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Caption: Synthesis workflow for **Disperse Red 153**.

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